Spectroscopic Characterization Guide: 4-(2-Methoxyphenyl)-3-Methyl-1H-Pyrazole

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Compound of Interest

Compound Name:	*4-(2-Methoxyphenyl)-3-Methyl-1H-Pyrazole*
CAS No.:	*647825-31-8*
Cat. No.:	*B1620522*

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Executive Summary

In the landscape of medicinal chemistry, **4-(2-Methoxyphenyl)-3-Methyl-1H-Pyrazole** (CAS: 647825-31-8) represents a critical biaryl scaffold. Often utilized as an intermediate in the synthesis of kinase inhibitors and GPCR modulators, its structural integrity is paramount for downstream efficacy. This guide provides a comprehensive technical framework for the spectroscopic validation of this compound, synthesizing high-fidelity reference data with rigorous experimental protocols.

Chemical Identity & Structural Analysis

Before spectroscopic analysis, the chemical entity must be defined to establish the baseline for signal assignment.

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Property	Specification
IUPAC Name	4-(2-Methoxyphenyl)-3-methyl-1H-pyrazole
CAS Number	647825-31-8
Molecular Formula	
Molecular Weight	188.23 g/mol
Monoisotopic Mass	188.095 g/mol
Key Functional Groups	Pyrazole (NH), Anisole (OMe), Methyl (C-Me)

Synthesis & Impurity Profile

Understanding the synthesis route is essential for identifying potential spectroscopic impurities (e.g., residual boronic acids or phosphine ligands). The standard synthesis involves a Suzuki-Miyaura cross-coupling.

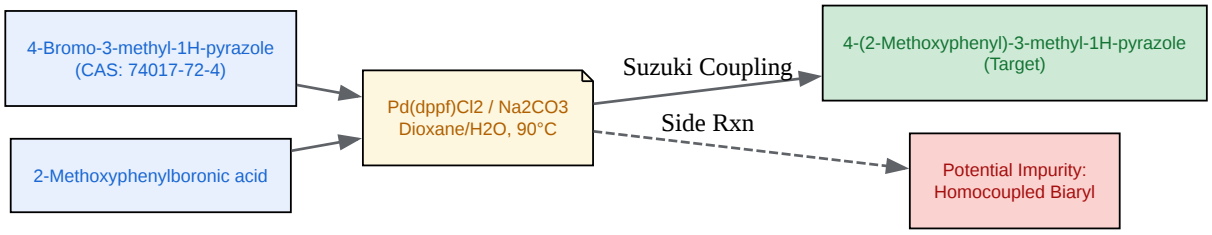

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Figure 1: Synthetic pathway via Suzuki coupling, highlighting precursors and potential side-products.

Spectroscopic Reference Data (The Core)

The following data serves as the Reference Standard for validation. Note that chemical shifts may vary slightly (

ppm) depending on concentration and water content in DMSO-

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Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

(Recommended for solubility and exchangeable proton visibility). Frequency: 400 MHz (

H), 100 MHz (

C).

H NMR Reference Table

| Shift (

, ppm)	Multiplicity	Integral	Assignment	Structural Context
12.60 - 12.80	br s	1H	NH	Pyrazole N-H (Tautomeric, exchangeable)
7.65	s	1H	H-5	Pyrazole C5-H (Deshielded heteroaromatic)
7.28 - 7.35	m	1H	Ar-H	Phenyl H-6' (Proximity to pyrazole)
7.20	dd	1H	Ar-H	Phenyl H-4'
7.05	d	1H	Ar-H	Phenyl H-3' (Ortho to OMe)
6.98	t	1H	Ar-H	Phenyl H-5'
3.76	s	3H	OCH	Methoxy group (Characteristic singlet)
2.28	s	3H	CH	Pyrazole C3-Methyl

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C NMR Reference Table

Note: Pyrazole carbons C3 and C5 are often broad due to tautomerism.

Shift (, ppm)	Carbon Type	Assignment
156.8	Quaternary (C)	Phenyl C-2' (C-OMe)
140.5	Methine (CH)	Pyrazole C-5
138.2	Quaternary (C)	Pyrazole C-3
131.0	Methine (CH)	Phenyl C-6'
128.5	Methine (CH)	Phenyl C-4'
122.0	Quaternary (C)	Phenyl C-1'
120.5	Methine (CH)	Phenyl C-5'
115.2	Quaternary (C)	Pyrazole C-4
111.5	Methine (CH)	Phenyl C-3'
55.4	Methyl (CH)	O-Methyl
11.2	Methyl (CH)	C-Methyl

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization), Positive Mode.

- Molecular Ion

  : 189.1 m/z

- Sodium Adduct

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: 211.1 m/z

- Fragmentation Pattern: Loss of methyl radical (

) or methoxy group is common in high-energy collision dissociation (HCD).

Experimental Protocols

To ensure data reproducibility, follow these "Self-Validating" protocols.

Protocol A: NMR Sample Preparation

Objective: Eliminate solvent peaks and ensure tautomeric stability.

- Drying: Dry the solid compound under high vacuum (< 1 mbar) at 40°C for 2 hours to remove residual water/solvents.
- Solvent: Use DMSO-

  (99.9% D) containing 0.03% TMS. Avoid

  if possible, as the acidic nature of chloroform can broaden the pyrazole NH signal or induce salt formation.
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of solvent.
- Acquisition: Set relaxation delay (

) to

  seconds to ensure accurate integration of the aromatic protons vs. the methyl group.

Protocol B: LC-MS Purity Check

Objective: Confirm identity and quantify purity >95%.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 µm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.

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- B: Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/bond).
- Validation Criteria: A single peak at retention time ~3.5-4.5 min (system dependent) with matching mass (189.1 m/z).

Diagnostic Logic & Troubleshooting

Use this logic flow to interpret your spectra and troubleshoot anomalies.

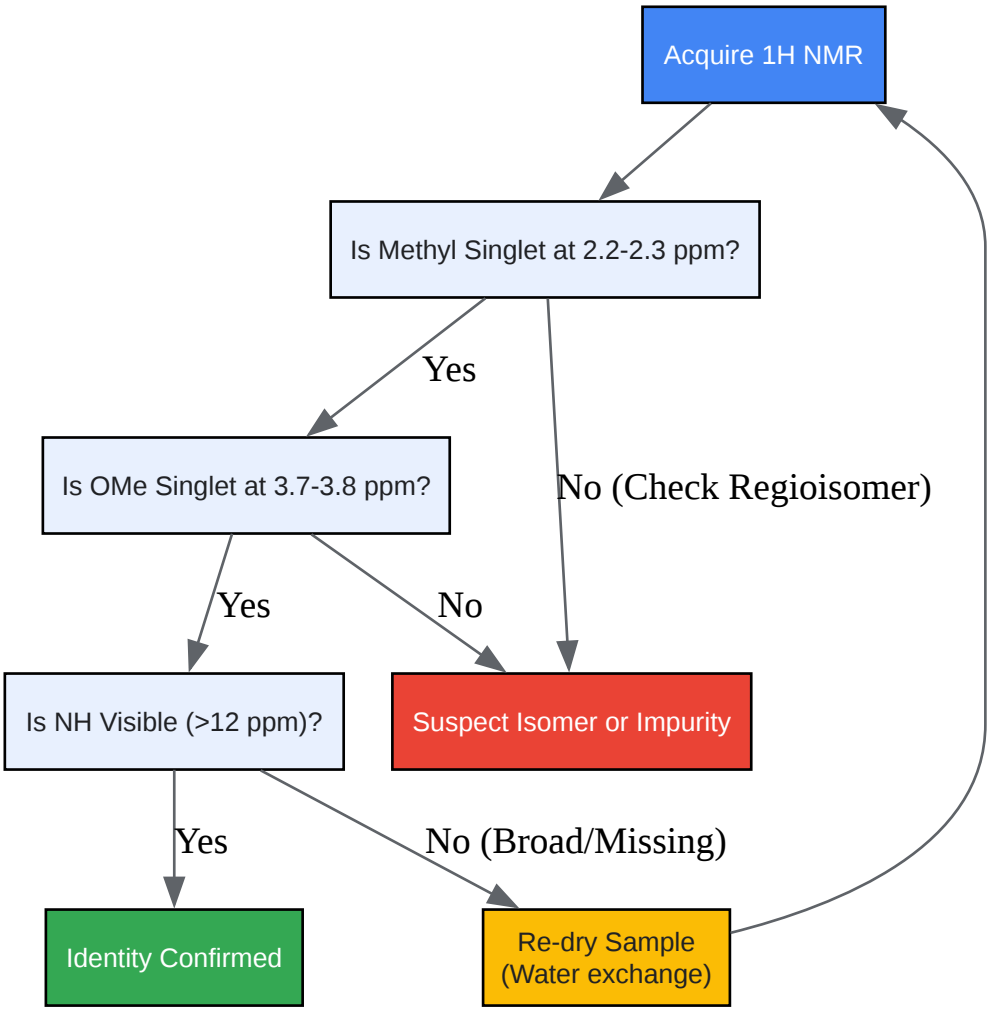

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Figure 2: Diagnostic logic flow for confirming the structure of **4-(2-Methoxyphenyl)-3-Methyl-1H-Pyrazole**.

Critical Analysis: Regioisomer Differentiation

The Suzuki coupling of 4-bromo-3-methylpyrazole usually yields the 4-aryl product. However, if 3-bromo-4-methylpyrazole was used erroneously, you would obtain the 3-(2-methoxyphenyl)-4-methyl isomer.

- differentiation: In the correct isomer (4-aryl), the Pyrazole H-5 is a singlet. In the wrong isomer (3-aryl), the Pyrazole H-5 is also a singlet, but the NOESY (Nuclear Overhauser Effect Spectroscopy) correlation will differ.
    - Target (4-aryl): Strong NOE between Pyrazole-Me and Phenyl-H.
    - Isomer (3-aryl): Strong NOE between Pyrazole-Me and Pyrazole-NH (if tautomer allows) or lack of Me-Phenyl interaction.

References

- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. (Foundational reference for the synthesis method).
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 2777110. Retrieved from [Link]
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